

# Application Notes and Protocols: NuPro® in Young Animal Nutrition

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## Compound of Interest

Compound Name: NuPro

Cat. No.: B1166724

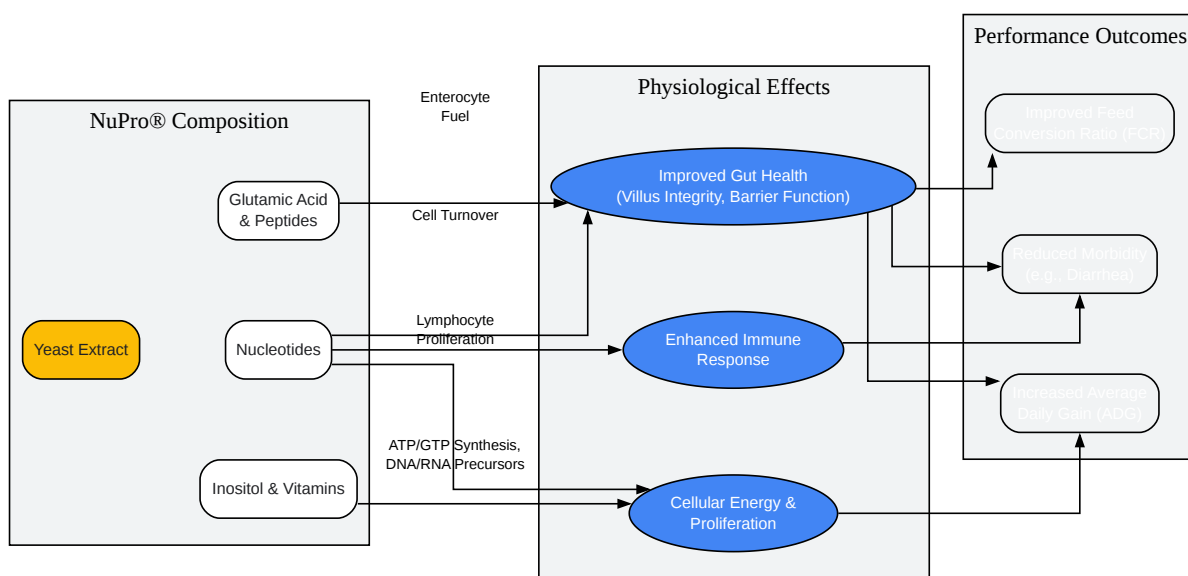
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## Introduction

**NuPro®** is a functional nutrient source derived from yeast extract (*Saccharomyces cerevisiae*), specifically designed to support young animals during critical growth phases. It is a concentrated source of highly digestible and functional nutrients, including nucleotides, glutamic acid, essential and non-essential amino acids, peptides, and inositol.[1][2] Its application in the nutrition of young animals aims to enhance performance, support gut health, and modulate the immune system, providing an effective alternative to traditional animal protein sources.[3][4] This document provides detailed application notes, experimental protocols, and performance data for researchers, scientists, and drug development professionals.

## Proposed Mechanism of Action

**NuPro®** delivers a complex of bioactive components that synergistically support the physiology of young, rapidly growing animals. The primary proposed mechanisms revolve around gut health, immune function, and efficient nutrient utilization. Nucleotides, for instance, are crucial for tissues with high cell turnover rates, such as the intestinal lining and immune cells.[3] They act as precursors for DNA and RNA, are essential for energy transfer (ATP, GTP), and participate in intracellular signaling.[3] Glutamic acid serves as a primary energy source for enterocytes, further supporting gut integrity.



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Caption: Conceptual diagram of **NuPro**'s mechanism of action.

## Application in Swine Nutrition

Application Notes: In weanling piglets, **NuPro**® is utilized to mitigate the "post-weaning growth gap" that results from dietary and environmental stressors.[4] It has been shown to improve feed intake, enhance daily weight gain, and better feed conversion.[3] Studies indicate that **NuPro**® can effectively replace other protein sources, such as potato protein or spray-dried plasma protein, while improving health outcomes, including a lower incidence of diarrhea.[3][4]

### Quantitative Data Summary

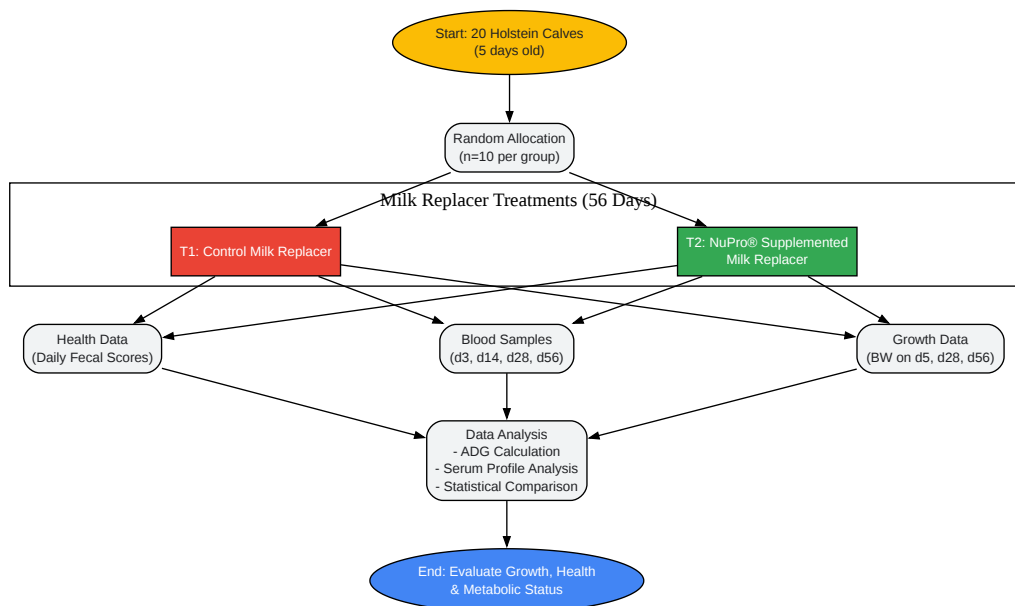
| Parameter                   | Control  | NuPro® Treatment | Species/Age                          | Reference |
|-----------------------------|----------|------------------|--------------------------------------|-----------|
| Final Body Weight (68 days) | 23.29 kg | 24.39 kg         | Weanling Piglets                     | [3]       |
| Mortality Rate              | 1.04%    | 0.66%            | Weanling Piglets                     | [3]       |
| Diarrhea Incidence          | Higher   | Lower            | Weanling Piglets (E. coli challenge) | [3]       |

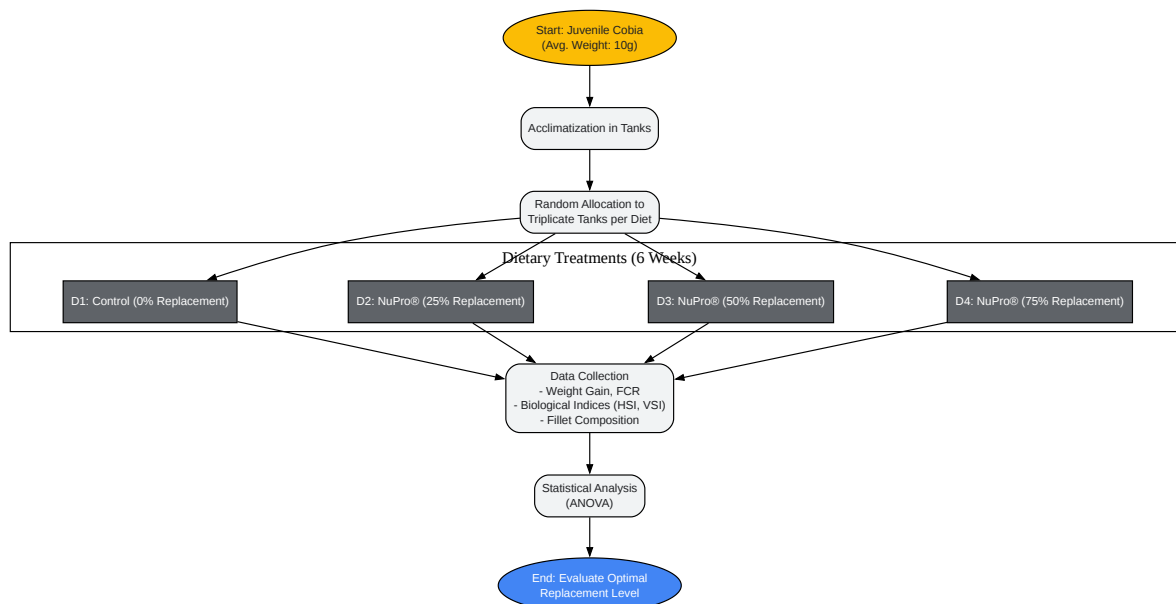
#### Experimental Protocol: Weanling Piglet Performance Trial

- Objective: To evaluate the effect of dietary **NuPro®** supplementation on the growth performance and health of weanling piglets.
- Animals: 64 piglets, weaned at 21 days of age, with an initial average body weight of 10 kg. [3]
- Experimental Design: Animals are randomly allocated to one of two treatment groups (32 piglets per group).
  - T1 (Control): Standard starter diet containing 4% potato protein.
  - T2 (**NuPro®**): Standard starter diet with 4% potato protein replaced by 4% **NuPro®**. [3]
- Housing: Pigs are housed in pens with controlled environmental conditions, allowing ad libitum access to feed and water.
- Data Collection:
  - Performance: Body weight and feed intake are recorded weekly to calculate Average Daily Gain (ADG), Average Daily Feed Intake (ADFI), and Feed Conversion Ratio (FCR).
  - Health: Fecal consistency is scored daily. Incidence and severity of diarrhea are recorded.
- Duration: The trial runs for 28 days post-weaning.

- Statistical Analysis: Data are analyzed using a t-test or ANOVA to determine significant differences between treatment groups.







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## References

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